

Application Notes and Protocols for Methomyl-d3 in Forensic Toxicology Analysis

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Compound of Interest

Compound Name: Methomyl-d3

Cat. No.: B15562426

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Introduction

Methomyl is a carbamate insecticide that is highly toxic to humans and animals, acting as a potent acetylcholinesterase inhibitor.^{[1][2]} Due to its high toxicity and use in agriculture, it is sometimes encountered in forensic toxicology casework, including accidental poisonings, suicides, and malicious poisonings. The rapid metabolism of methomyl in the body presents a significant challenge for its detection and quantification in post-mortem samples.^{[1][3][4]}

Methomyl-d3, a deuterated analog of methomyl, serves as an ideal internal standard for quantitative analysis by gas chromatography-mass spectrometry (GC-MS) and liquid chromatography-tandem mass spectrometry (LC-MS/MS).^[5] Its use is critical for correcting variations in sample preparation and instrument response, thereby ensuring the accuracy and reliability of forensic toxicology results. These application notes provide detailed protocols for the extraction and analysis of methomyl in various biological matrices using **Methomyl-d3** as an internal standard.

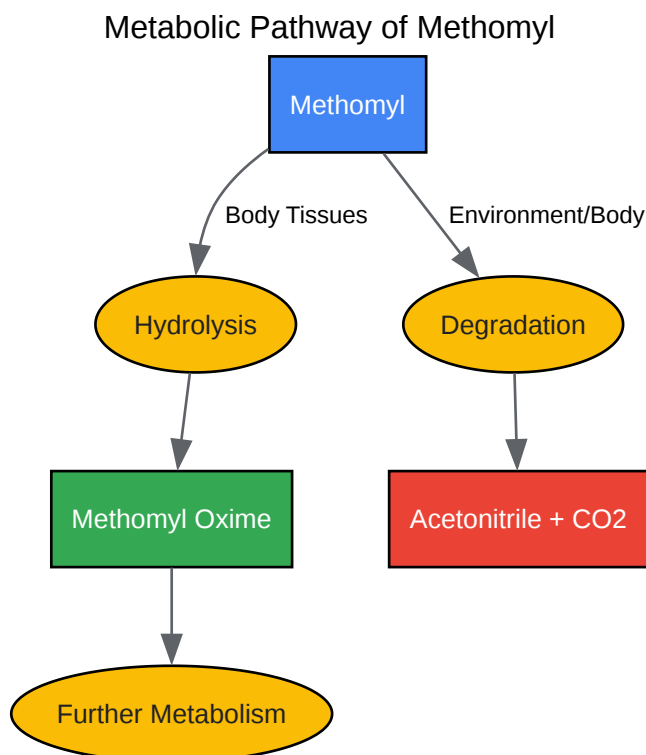
Quantitative Data Summary

The following table summarizes the validation parameters for the analytical methods described in this document. These values demonstrate the performance of the methods for the quantitative determination of methomyl in different biological matrices.

Parameter	GC-MS (as oxime derivative) in Blood	LC-MS/MS in Animal Stomach Contents	LC-MS/MS in Water
Linearity Range	1 - 5000 ng/g[1]	Not explicitly stated, but successfully quantified concentrations up to 157 mg/kg	0.1 - 1.0 ppb
Limit of Detection (LOD)	0.5 ng/g[1]	1.65 ng/g[6]	Not specified
Limit of Quantification (LOQ)	1 ng/g (lower end of linearity)[1]	5 ng/g[6]	0.1 ppb
Recovery	72 - 93%[1]	95 ± 4.25%[6]	Not specified
Precision (%RSD)	3.1 - 5.6% (within-day)[1]	Not explicitly stated	Not specified

Metabolic Pathway of Methomyl

Understanding the metabolic fate of methomyl is crucial for forensic analysis, as the parent compound is rapidly eliminated. The primary metabolic pathway involves the hydrolysis of the carbamate ester bond to form methomyl oxime, which can be further metabolized. In some cases, methomyl can be converted to acetonitrile and carbon dioxide.[2][7] The analysis of metabolites, such as methomyl oxime, can be essential in confirming methomyl exposure, especially when the parent compound is no longer detectable.



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Caption: Metabolic pathway of Methomyl in the body and environment.

Experimental Protocols

Analysis of Methomyl in Whole Blood by GC-MS as its Oxime Derivative

This protocol describes a sensitive and reliable method for the determination of methomyl in human whole blood. Methomyl is first converted to its more stable oxime derivative, which is then silylated and analyzed by GC-MS.

a. Sample Preparation and Extraction

- To 1 g of whole blood in a screw-capped tube, add a known amount of **Methomyl-d3** as an internal standard.

- Add 1 mL of 1 M sodium hydroxide to convert methomyl to its oxime form. Vortex for 30 seconds.
- Acidify the solution with 0.5 mL of 1 M hydrochloric acid.
- Load the mixture onto an Extrelut column.
- Elute the methomyl oxime and internal standard with a mixture of dichloromethane:ethyl acetate:chloroform (65:25:10, v/v/v).
- Evaporate the eluate to dryness under a gentle stream of nitrogen.

b. Derivatization

- To the dried residue, add 50 μ L of N,O-bis(trimethylsilyl)trifluoroacetamide (BSTFA) with 1% trimethylchlorosilane (TMCS).
- Heat the mixture at 80°C for 20 minutes to form the trimethylsilyl (TMS) derivative.
- After cooling, the sample is ready for GC-MS analysis.

c. GC-MS Parameters

- Gas Chromatograph: Agilent 6890 or equivalent
- Column: HP-5MS (30 m x 0.25 mm i.d., 0.25 μ m film thickness) or equivalent
- Injection Mode: Splitless
- Injector Temperature: 250°C
- Oven Temperature Program: Initial temperature of 80°C, hold for 1 min, ramp to 280°C at 20°C/min, hold for 5 min.
- Carrier Gas: Helium at a constant flow of 1.0 mL/min.
- Mass Spectrometer: Agilent 5973 or equivalent
- Ionization Mode: Electron Impact (EI) at 70 eV

- Acquisition Mode: Selected Ion Monitoring (SIM)
- Ions to Monitor: Specific m/z values for methomyl oxime-TMS and its deuterated internal standard should be determined.

Analysis of Methomyl in Tissue and Stomach Contents using QuEChERS and LC-MS/MS

The QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method is a streamlined approach for the extraction of pesticides from complex matrices. This protocol is a general guideline and may require optimization based on the specific tissue type.

a. Sample Preparation and Extraction (QuEChERS)

- Homogenize 5 g of tissue or stomach contents with 10 mL of water.
- Place the homogenized sample into a 50 mL centrifuge tube.
- Add a known amount of **Methomyl-d3** as an internal standard.
- Add 10 mL of acetonitrile.
- Add the QuEChERS extraction salts (e.g., 4 g MgSO₄, 1 g NaCl, 1 g trisodium citrate dihydrate, 0.5 g disodium hydrogen citrate sesquihydrate).
- Shake vigorously for 1 minute.
- Centrifuge at ≥3000 x g for 5 minutes.

b. Dispersive Solid-Phase Extraction (dSPE) Cleanup

- Transfer an aliquot of the acetonitrile supernatant to a dSPE tube containing primary secondary amine (PSA) sorbent and MgSO₄.
- Vortex for 30 seconds.
- Centrifuge at high speed for 5 minutes.

- The resulting supernatant is ready for LC-MS/MS analysis, potentially after dilution.

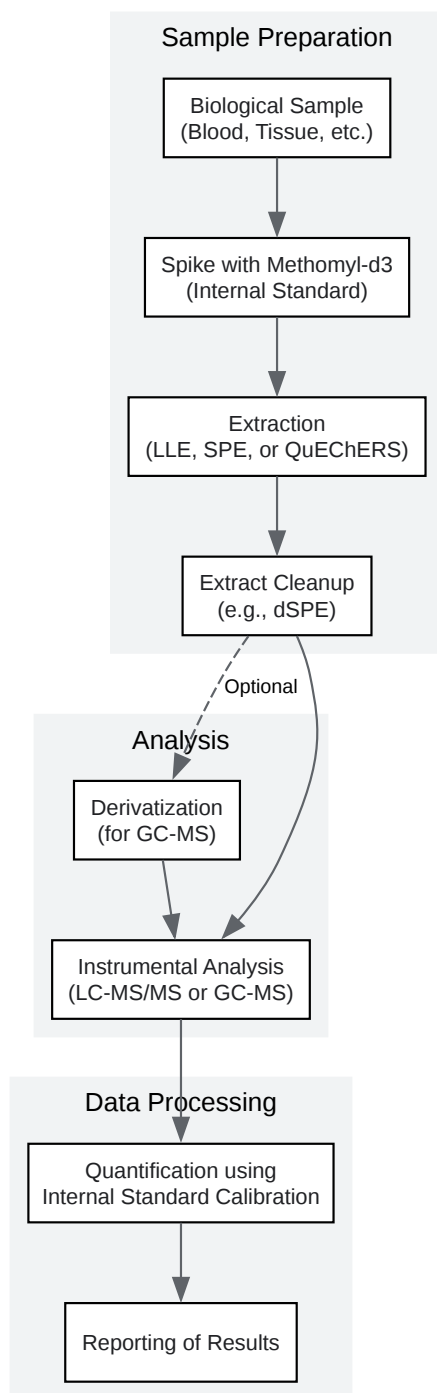
c. LC-MS/MS Parameters

- Liquid Chromatograph: Shimadzu Nexera X2 or equivalent
- Column: C18 column (e.g., 100 mm x 2.1 mm, 2.6 µm particle size)
- Mobile Phase A: Water with 0.1% formic acid
- Mobile Phase B: Acetonitrile with 0.1% formic acid
- Gradient: A suitable gradient to separate methomyl from matrix interferences.
- Flow Rate: 0.4 mL/min
- Injection Volume: 5 µL
- Mass Spectrometer: Triple quadrupole mass spectrometer
- Ionization Mode: Electrospray Ionization (ESI) in positive mode
- Acquisition Mode: Multiple Reaction Monitoring (MRM)
- MRM Transitions:
 - Methomyl: Precursor ion > product ions (specific transitions to be optimized)
 - **Methomyl-d3**: Precursor ion > product ions (specific transitions to be optimized)

Analytical Workflow Diagram

The following diagram illustrates the general workflow for the forensic toxicological analysis of methomyl using **Methomyl-d3** as an internal standard.

General Analytical Workflow for Methomyl Analysis

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Caption: Workflow for Methomyl analysis in forensic toxicology.

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